

# Diarylanilide Yellow historical synthesis and commercial production

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## Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

Cat. No.: S8106964

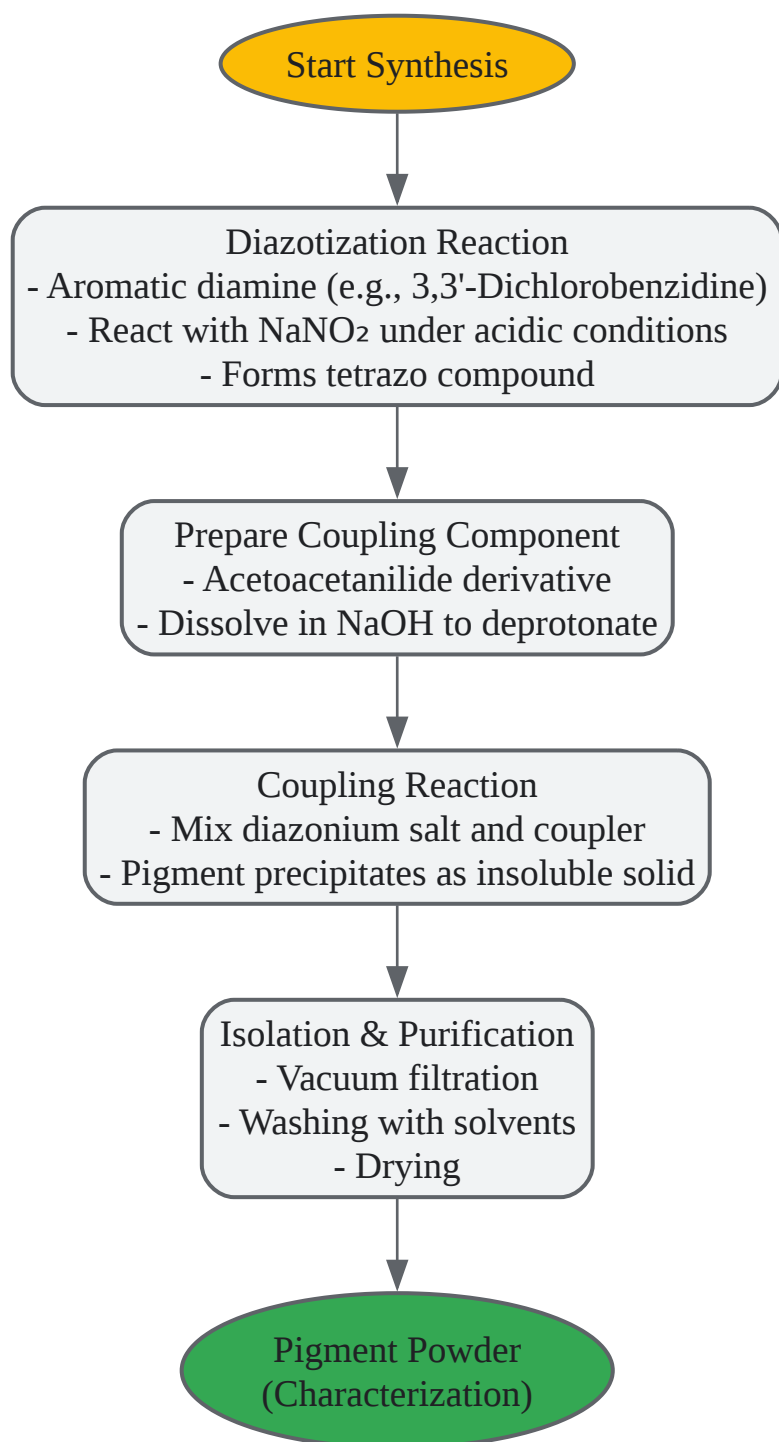
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## Chemical Fundamentals and Synthesis

Diarylide pigments are disazo compounds synthesized by reacting a doubly diazotized aromatic diamine (tetrazotized benzidine derivative) with two equivalents of a coupling component, typically an acetoacetanilide derivative [1] [2].

- **General Structure:** The term 'diarylide' indicates a disazo compound where the azo groups are linked to an acetoacetaryl coupler molecule [2].
- **Color Properties:** Varying the substituents on the diamine and coupler components produces pigments ranging from green-shade yellows to oranges and reds [3] [1].

The core synthesis involves two main stages: **diazotization** followed by **coupling**. The workflow below illustrates the general production process.



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*Synthesis workflow for Diarylide Yellow pigments via diazotization and coupling [4] [1].*

## Detailed Experimental Protocol (PY124 Example)

The following methodology, adapted from open-access research, outlines the synthesis of **Pigment Yellow 124** [4].

- **Step 1: Diazotization**

- **Reagents:** 3,3'-Dichlorobenzidine (diamine), Sodium Nitrite ( $\text{NaNO}_2$ ), Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ ), Hydrochloric Acid (HCl), Acetonitrile (solvent), Water.
- **Procedure:**
  - Dissolve the diamine (e.g., 100 mg, 0.395 mmol) in acetonitrile (3 mL) in a beaker.
  - Add  $\text{Na}_2\text{CO}_3$  (75 mg, 0.708 mmol) and  $\text{NaNO}_2$  (60 mg, 0.87 mmol) to the solution. Stir in an ice bath.
  - In a separate beaker, prepare an acid mixture by adding concentrated HCl (0.5 mL, 5.75 mmol) to ice-cold water (3 mL).
  - Slowly add the acid mixture to the diamine solution in several portions with vigorous stirring. The reaction forms a diazonium salt. Keep the mixture in an ice bath for 5 minutes.

- **Step 2: Coupler Preparation**

- **Reagents:** 2,4-Dimethoxyacetoacetanilide (coupler), Sodium Hydroxide (NaOH, 3 M), Acetonitrile.
- **Procedure:**
  - In a separate beaker, dissolve the coupler (e.g., 300 mg, 1.26 mmol) in a sodium hydroxide solution (0.5 mL of 3 M NaOH) and acetonitrile (3 mL).

- **Step 3: Coupling & Isolation**

- **Procedure:**
  - Gradually add the coupler solution to the cold diazonium salt mixture in 1 mL portions with stirring.
  - Stir the resulting mixture for 10-15 minutes, during which the pigment precipitates.
  - Recover the solid pigment by vacuum filtration on a Buchner funnel.
  - Wash the filter cake thoroughly with acetonitrile and water to remove impurities.
  - Dry the purified pigment in an oven.

## Commercial Market and Applications

Diarylide yellow pigments are high-volume products critical to several industries. The tables below summarize key quantitative data.

Table 1: Global Diarylide Yellow Pigment Market Overview

Aspect	Data	Source / Forecast Period
Market Size (2024)	~\$1.13 - \$1.32 Billion	[5] [6]
Projected Market Size (2033)	~\$1.68 - \$2.05 Billion	[5] [6]
CAGR (2024-2033)	4.5% - 5.1%	[5] [6]

Table 2: Market Segmentation and Dominant Applications

Segment	Analysis	Key Data / Examples
By Application	<b>Paints &amp; Coatings</b> is the largest segment [5] [6], driven by demand in automotive and architectural paints. <b>Plastics</b> and <b>Printing Inks</b> are other major segments.	Accounts for ~38-40% of total demand [5] [6]. Pigment Yellow 12 is one of the three main colored pigments in CMYK color printing [1].
By Product Type	<b>Diarylide Yellow AAOT (PY12)</b> is a dominant and classic product type [5]. Other types (HR, 83) offer variations in hue and performance.	PY12 provides strong color strength and is widely used in inks and coatings [5].
By Region	<b>Asia Pacific</b> is the dominant production and consumption region, while <b>North America</b> also holds a significant share [5] [6].	APAC accounts for over 45% of market share [5]. North America holds about 34% of global revenue [6].

## Analysis and Characterization

Proper identification and quality control are essential. The following techniques are standard for characterizing diarylide pigments.

- **Spectroscopic Methods:**
  - **FTIR and Raman Spectroscopy:** Used to identify functional groups and molecular fingerprints. Raman is particularly useful for low sample sizes and has a low energy cutoff [4] [2].

- **Laser Desorption Ionization Mass Spectrometry (LDI-MS):** Provides precise molecular weight information and can reveal pigment-specific fragments [4].
- **Visible Reflectance Spectroscopy:** Determines the color properties of the pigment and how substituents affect its shade [4].
- **X-ray Crystallography:** Confirms the molecular structure and shows these pigments exist predominantly in the bis-keto-hydrazone tautomeric form [1].

## Toxicity and Handling Considerations

Understanding the safety profile of these chemicals is crucial for researchers and industrial handlers.

- **Pigment Toxicity:** Diarylide pigments like Pigment Yellow 12 are generally considered non-toxic in their intact form. A bioassay study conducted by the National Cancer Institute found no evidence of carcinogenicity in rats and mice fed the pigment [7].
- **Significant Thermal Hazard:** When heated above **200 °C (392 °F)**, diarylide pigments can degrade and release **3,3'-dichlorobenzidine**, a known carcinogen [1] [8]. This is a critical consideration for applications involving high-temperature processing.
- **General Lab Handling:**
  - As a fine powder, avoid creating dust and use local exhaust ventilation.
  - Wear suitable protective clothing, gloves, and eye/face protection.
  - In case of a spill, dampen with water, transfer to a container, and seal. Clean surfaces with soap and water [8].

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